

# Benzyl Methacrylate: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl methacrylate*

Cat. No.: *B145911*

[Get Quote](#)

CAS Number: 2495-37-6 Molecular Weight: 176.21 g/mol

This technical guide provides an in-depth overview of **benzyl methacrylate** (BzMA), a versatile monomer with growing applications in polymer chemistry, materials science, and biomedical engineering. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, polymerization, and toxicological profile.

## Physicochemical Properties

**Benzyl methacrylate** is a colorless liquid with a characteristic odor. It is sparingly soluble in water but soluble in alcohols and oils. Key physicochemical data are summarized in the table below.

Property	Value	Reference
CAS Number	2495-37-6	[1]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	176.21 g/mol	[2]
Density	1.04 g/mL at 25 °C	[2]
Boiling Point	95-98 °C at 4 mmHg	[2]
Refractive Index	n <sub>20</sub> /D 1.512	[2]
Flash Point	107 °C (closed cup)	[2]
Solubility in Water	Insoluble	[3]

## Synthesis and Polymerization

**Benzyl methacrylate** is a monofunctional methacrylate monomer utilized in the production of polyester and acrylic resins, composites, and industrial coatings.[4]

### Synthesis of Poly(benzyl methacrylate) via Free Radical Polymerization

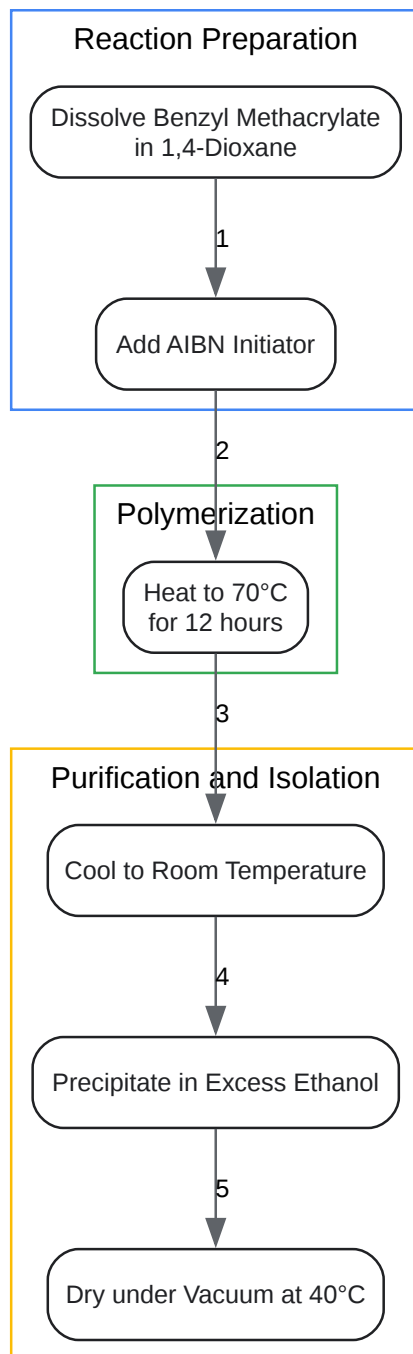
A common method for synthesizing poly(**benzyl methacrylate**) (PBzMA) is through free radical polymerization.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, dissolve **benzyl methacrylate** in a suitable solvent, such as 1,4-dioxane.
- **Initiator Addition:** Add an initiator, for example, 2,2'-azobisisobutyronitrile (AIBN).
- **Polymerization:** Heat the reaction mixture to a specific temperature (e.g., 70 °C) and allow the polymerization to proceed for a designated time (e.g., 12 hours).

- Purification: After cooling, precipitate the resulting polymer in a non-solvent like excess ethanol.
- Drying: Dry the purified polymer in a vacuum oven at a suitable temperature (e.g., 40 °C) for 24 hours to obtain the final product.

## Free Radical Polymerization of Benzyl Methacrylate



[Click to download full resolution via product page](#)

A flowchart illustrating the free radical polymerization of **benzyl methacrylate**.

## Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization

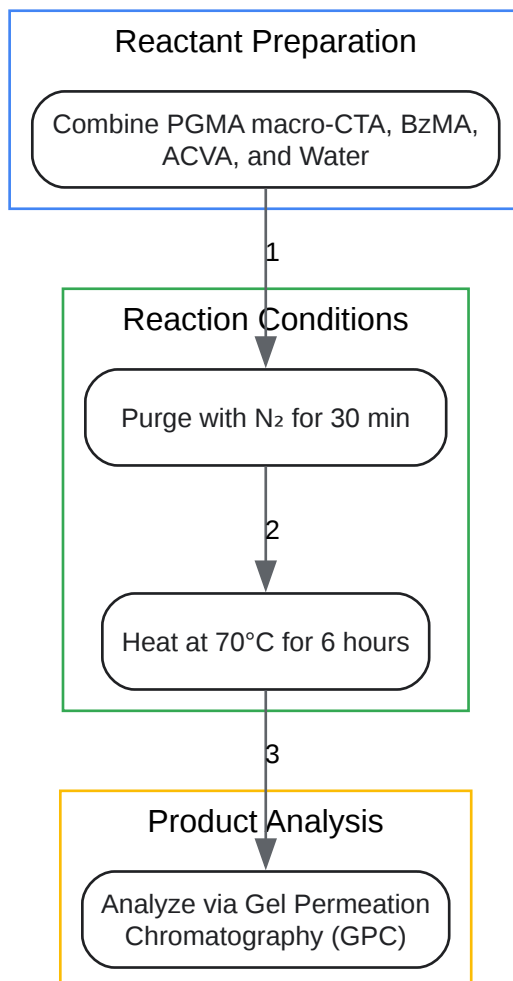
RAFT polymerization is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures. It has been successfully employed for the polymerization of **benzyl methacrylate** to create diblock copolymer nanoparticles.

Experimental Protocol for RAFT Aqueous Emulsion Polymerization:

- **Reaction Mixture:** In a round-bottom flask, combine a poly(glycerol monomethacrylate) (PGMA) macromolecular chain transfer agent (macro-CTA), **benzyl methacrylate**, an initiator such as 4,4'-azobis(4-cyanovaleric acid) (ACVA), and water.
- **Degassing:** Purge the mixture with nitrogen for 30 minutes to remove oxygen.
- **Polymerization:** Immerse the flask in an oil bath set at 70 °C and allow the reaction to proceed for a specified duration (e.g., 6 hours).
- **Analysis:** The resulting diblock copolymer nanoparticles can be analyzed by techniques such as gel permeation chromatography (GPC) to determine molecular weight and polydispersity.

[5]

## RAFT Aqueous Emulsion Polymerization of Benzyl Methacrylate



[Click to download full resolution via product page](#)

Workflow for RAFT aqueous emulsion polymerization of **benzyl methacrylate**.

## Toxicological Profile

The toxicological properties of **benzyl methacrylate** are an important consideration for its handling and application, particularly in biomedical contexts.

Acute Toxicity: The oral LD<sub>50</sub> in rats is reported to be 5,000 mg/kg.[6]

Irritation and Sensitization: **Benzyl methacrylate** is known to cause skin, eye, and respiratory irritation.[7][8] It may also cause an allergic skin reaction (sensitization).[8] Prolonged or repeated skin contact may lead to dermatitis.[7]

Hazard Statements: The following GHS hazard statements are associated with **benzyl methacrylate**:

- H315: Causes skin irritation[8]
- H319: Causes serious eye irritation[8]
- H335: May cause respiratory irritation[8]

## Applications in Biomedical Research and Drug Delivery

While research is ongoing, the polymerization of **benzyl methacrylate** to form nanoparticles presents potential applications in drug delivery. The synthesis of sterically-stabilized poly(**benzyl methacrylate**) nanoparticles via polymerization-induced self-assembly (PISA) has been demonstrated.[9] These nanoparticles can be designed with surface functionalities that may allow for targeted drug delivery or other biomedical applications. For instance, poly(glycerol monomethacrylate)–poly(**benzyl methacrylate**) diblock copolymer nanoparticles have been synthesized and their interfacial activity studied, suggesting their potential use in emulsion stabilization.[5]

The leaching of unreacted monomers from polymer-based materials is a critical aspect of their biocompatibility. Studies on dental resins have shown that various methacrylate monomers can leach into the surrounding environment. While specific data on the leaching of **benzyl methacrylate** from dental composites is limited, the general principle of monomer elution is a key consideration in the design of biocompatible materials.[10][11]

It is important to note that while acrylates, in general, are more toxic than their corresponding methacrylates, the lipophilicity of the substituent can influence cytotoxicity.[12] Further research is needed to fully elucidate the biocompatibility and specific cellular interactions of **benzyl methacrylate** and its polymers for drug delivery applications.

## Conclusion

**Benzyl methacrylate** is a valuable monomer for the synthesis of a wide range of polymers with diverse applications. Its ability to be polymerized via controlled methods like RAFT opens up possibilities for creating well-defined nanostructures suitable for advanced applications, including in the biomedical field. However, its potential as a skin, eye, and respiratory irritant necessitates careful handling and thorough biocompatibility assessment for any application involving direct or indirect biological contact. Further in-depth studies into its cytotoxicity, metabolic pathways, and interactions with cellular systems are crucial for its successful translation into drug delivery and other clinical applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzyl methacrylate [webbook.nist.gov]
- 2. Benzyl methacrylate 96 , monomethyl ether hydroquinone inhibitor 2495-37-6 [sigmaaldrich.com]
- 3. Benzyl Methacrylate | 2495-37-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. jamorin.com [jamorin.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. chemicalbook.com [chemicalbook.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. Benzyl methacrylate | C<sub>11</sub>H<sub>12</sub>O<sub>2</sub> | CID 17236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Leached components from dental composites in oral simulating fluids and the resultant composite strengths - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Leaching of monomers from bulk-fill composites: An in vitro study - PMC [pmc.ncbi.nlm.nih.gov]



- 12. Cytotoxic effects of acrylates and methacrylates: relationships of monomer structures and cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Benzyl Methacrylate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145911#benzyl-methacrylate-cas-number-and-molecular-weight]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)